

Ethyl 3-bromopropanoate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 3-Bromopropanoate

Cat. No.: B1231587

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CAS Number: 539-74-2

This technical guide provides comprehensive safety data and handling protocols for ethyl **3-bromopropanoate**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.





Chemical Identification and Physical Properties

Ethyl **3-bromopropanoate** is a colorless to pale yellow liquid.^{[1][2]} It is soluble in water, alcohol, chloroform, and benzene.^[1]

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ BrO ₂	[1][3]
Molecular Weight	181.03 g/mol	[1][3][4]
CAS Number	539-74-2	[1][3][5][6]
EC Number	208-724-0	[4][6]
Appearance	Colorless to light yellow clear liquid	[1][5]
Boiling Point	135-136 °C at 50 mmHg	[1][7]
Density	1.412 g/mL at 25 °C	[1][7][8]
Refractive Index	n _{20/D} 1.452	[1][7][8]
Flash Point	70 °C (158 °F) - closed cup	[7]
Solubility	Soluble in water, alcohol, chloroform, benzene	[1]

Hazard Identification and Classification

Ethyl **3-bromopropanoate** is classified as a hazardous substance. Below is a summary of its GHS classification.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	 alt text	Warning	H315: Causes skin irritation.[4][9][10]
Serious Eye Damage/Eye Irritation	2	 alt text	Warning	H319: Causes serious eye irritation.[4][9][10]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	 alt text	Warning	H335: May cause respiratory irritation.[9][10]
Flammable Liquids	4	None	Warning	H227: Combustible liquid.[5][10]
Germ Cell Mutagenicity	2	 alt text	Warning	H341: Suspected of causing genetic defects.[5]

Precautionary Statements and First Aid

Adherence to the following precautionary measures is crucial for the safe handling of ethyl 3-bromopropanoate.

Type	Code	Statement	Source(s)
Prevention	P201	Obtain special instructions before use.	[5]
P202	Do not handle until all safety precautions have been read and understood.	[5]	
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.	[5][10]	
P261	Avoid breathing vapors.	[9][10]	
P280	Wear protective gloves, protective clothing, eye protection, and face protection.	[5]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9][10]	
P308 + P313	IF exposed or concerned: Get medical advice/attention.	[5]	

P370 + P378	In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.	[5]
Storage	P403 + P235	Store in a well-ventilated place. Keep cool. [5]
P405	Store locked up.	[5][11]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [11]

First Aid Measures:

- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9][10]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[9]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[9][10]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[9]

Toxicity Data

Specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for ethyl **3-bromopropanoate** are not readily available in the consulted sources.[9][12][13]

Experimental Protocols

While specific experimental reports on the safety of ethyl **3-bromopropanoate** were not found, the following are detailed summaries of the standard OECD (Organisation for Economic Co-

operation and Development) guidelines that would be employed to assess the known hazards of this chemical.

Skin Irritation Testing (based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the potential of a substance to cause skin irritation.[\[6\]](#)[\[8\]](#)[\[14\]](#)

Principle: The test chemical is applied topically to the RhE tissue. Skin irritation is identified by its ability to decrease cell viability below a defined threshold ($\leq 50\%$).[\[8\]](#) Cell viability is measured by the enzymatic conversion of the vital dye MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt, which is then quantified spectrophotometrically after extraction.[\[8\]](#)

Methodology:

- **Tissue Preparation:** Reconstituted human epidermis tissue models are pre-incubated in a sterile, chemically defined medium.
- **Test Substance Application:** A precise amount of the test substance (e.g., 30 μL for liquids or 25 mg for solids) is applied uniformly to the surface of the epidermis.[\[8\]](#) A negative control (e.g., ultrapure water) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.[\[8\]](#)
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) in a cell culture incubator.[\[8\]](#)
- **Rinsing and Post-Incubation:** The test substance is thoroughly rinsed from the tissue surface. The tissues are then transferred to fresh medium and incubated for a recovery period (e.g., 42 hours).[\[8\]](#)
- **Viability Assessment:** The tissues are incubated with MTT solution for approximately 3 hours.[\[15\]](#)
- **Extraction and Measurement:** The formazan salt is extracted from the tissues using a solvent (e.g., isopropanol), and the optical density is measured with a spectrophotometer.

- **Data Analysis:** The percentage viability of the test tissues is calculated relative to the negative control. A viability of $\leq 50\%$ classifies the substance as a skin irritant.[8]

Eye Irritation Testing (based on OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause acute eye irritation or corrosion.[4][5]

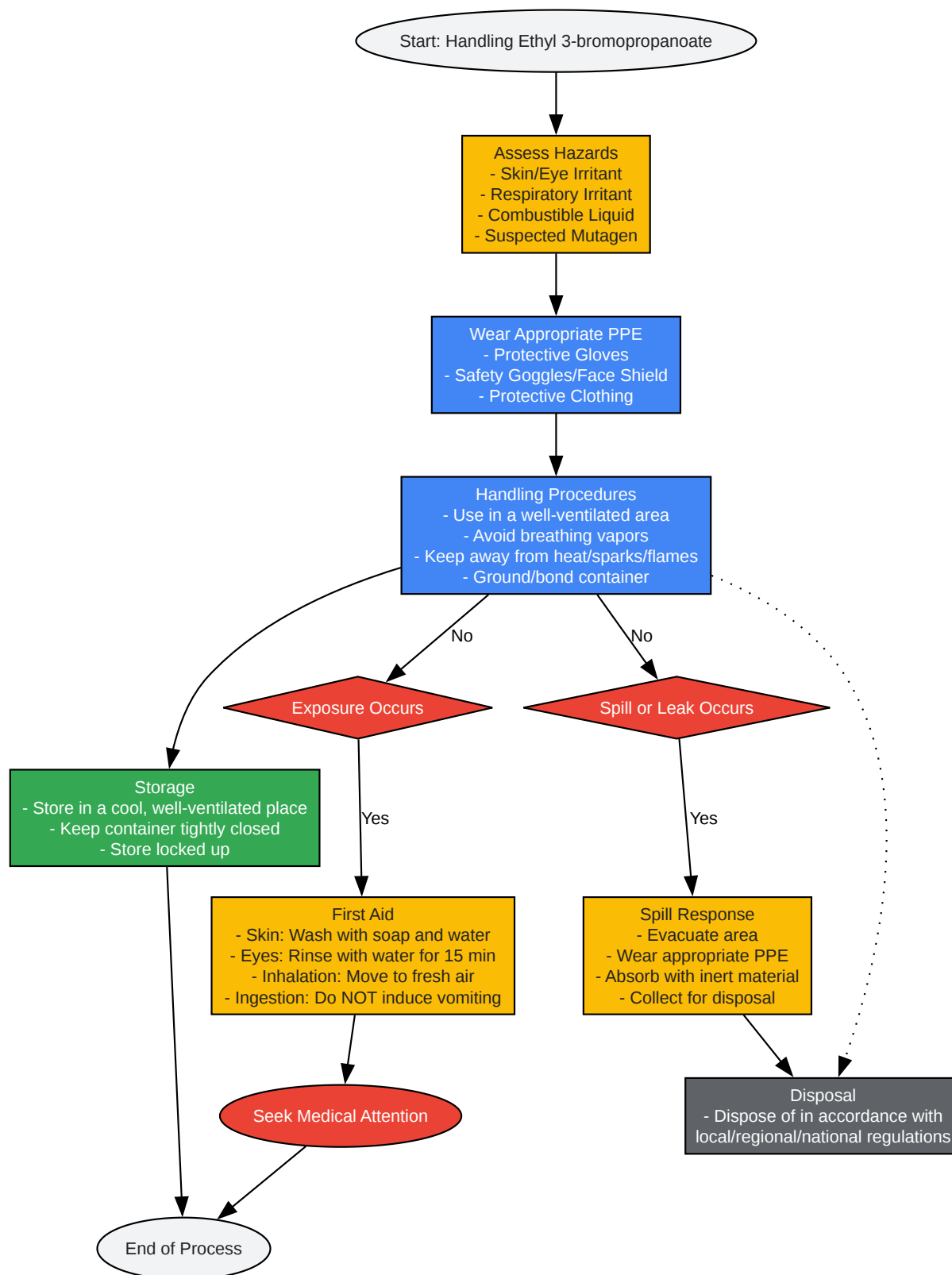
Principle: The test substance is applied in a single dose to one eye of an experimental animal (typically an albino rabbit), with the untreated eye serving as a control.[4] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[4]

Methodology:

- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are used. Both eyes of each animal are examined 24 hours before testing to ensure no pre-existing irritation or defects.[1]
- **Test Substance Application:** A single dose of the test substance (e.g., 0.1 mL for liquids) is placed in the conjunctival sac of one eye after gently pulling the lower lid away from the eyeball. The lids are then held together for about one second.[5]
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[9] The observation period may be extended up to 21 days to evaluate the reversibility of the effects.[11]
- **Scoring:** Ocular lesions are scored according to a standardized system for the cornea (opacity), iris, and conjunctiva (redness and chemosis).
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye lesions. If a corrosive or severe irritant effect is observed in the first animal, no further testing is performed.[5]

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of ethyl 3-bromopropanoate.



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